

# 3-(3-Fluorophenyl)-3'-methylpropiophenone CAS number and identifiers

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## Compound of Interest

Compound Name: 3-(3-Fluorophenyl)-3'-methylpropiophenone

Cat. No.: B1327599

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## An In-depth Technical Guide to 3'-Methylpropiophenone

Disclaimer: Direct information for **3-(3-Fluorophenyl)-3'-methylpropiophenone** is limited. This guide focuses on the closely related and well-documented compound, 3'-Methylpropiophenone.

This technical guide provides a comprehensive overview of 3'-Methylpropiophenone, a key intermediate in the synthesis of various organic compounds. The following sections detail its chemical identifiers, physicochemical properties, and established experimental protocols for its synthesis, targeting researchers, scientists, and professionals in drug development.

## Chemical Identifiers and Properties

Accurate identification and understanding of the physical and chemical properties of a compound are fundamental for its application in research and development. The following tables summarize the key identifiers and computed properties of 3'-Methylpropiophenone.

Table 1: Identifiers for 3'-Methylpropiophenone

Identifier	Value
CAS Number	51772-30-6[1][2][3]
IUPAC Name	1-(3-methylphenyl)propan-1-one[1]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O[1][2][3]
Molecular Weight	148.20 g/mol [1]
InChI Key	QHVNQIJBHWOZRJ-UHFFFAOYSA-N[2][3]
Synonyms	1-(m-Tolyl)propan-1-one, m-Methylpropiophenone

Table 2: Physicochemical Properties of 3'-Methylpropiophenone

Property	Value
XLogP3	2.4[1]
Topological Polar Surface Area	17.1 Å²[1]
Exact Mass	148.088815002 Da[1]
Monoisotopic Mass	148.088815002 Da[1]
Boiling Point	513.73 K[4]
Melting Point	291.33 K[4]
Critical Temperature	729.82 K[4]
Critical Pressure	3089.85 kPa[4]

## Experimental Protocols: Synthesis of 3'-Methylpropiophenone

The synthesis of 3'-Methylpropiophenone can be achieved through various methods. A common and effective approach is the Grignard reaction, which involves the reaction of an organomagnesium compound with a nitrile.

## Synthesis via Grignard Reaction

This protocol details the synthesis of 3'-Methylpropiophenone from m-bromotoluene and propionitrile.

### Materials:

- Magnesium turnings
- Iodine
- Anhydrous diethyl ether
- m-Bromotoluene
- Propionitrile
- Diluted sulfuric acid
- Saturated aqueous sodium bicarbonate solution
- Saturated brine
- Sodium sulfate
- n-Hexane
- Ethyl acetate

### Procedure:

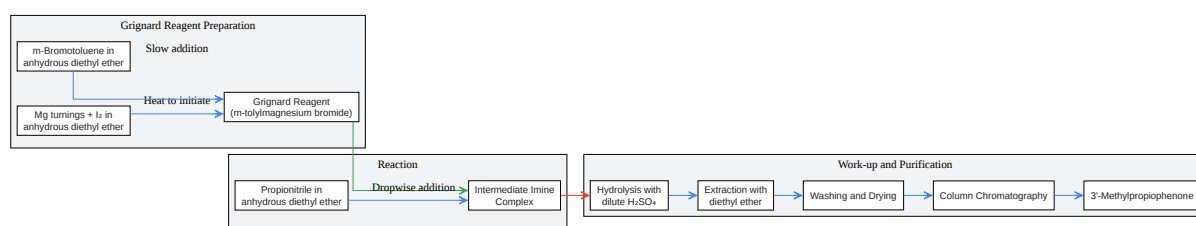
- Preparation of the Grignard Reagent:
  - To a flask containing 1.00 g (41.2 mmol) of magnesium turnings and a few granules of iodine, add 10 ml of anhydrous diethyl ether.<sup>[5]</sup>
  - While stirring under a nitrogen atmosphere, slowly add a solution of 7.04 g (41.2 mmol) of m-bromotoluene in 20 ml of anhydrous diethyl ether.<sup>[5]</sup>

- The reaction is initiated by gentle heating, and the heating is stopped once spontaneous reflux begins.[\[5\]](#)
- After the reflux subsides, the mixture is allowed to cool to room temperature.[\[5\]](#)
- Reaction with Propionitrile:
  - To the prepared Grignard reagent, a solution of 1.89 g (34.3 mmol) of propionitrile in 20 ml of anhydrous diethyl ether is added dropwise.[\[5\]](#)
  - After the spontaneous reflux ceases, the reaction mixture is cooled to room temperature.[\[5\]](#)
- Work-up and Purification:
  - The reaction mixture is cooled in an ice bath, and water and cooled diluted sulfuric acid are added sequentially and dropwise.[\[5\]](#)
  - The product is extracted with 100 ml of diethyl ether.[\[5\]](#)
  - The organic layer is washed with saturated aqueous sodium bicarbonate solution and then with saturated brine.[\[5\]](#)
  - The organic layer is dried over sodium sulfate, and the solvent is removed under reduced pressure.[\[5\]](#)
  - The resulting residue is purified by silica gel column chromatography using a mixture of n-hexane and ethyl acetate (10:1) as the eluent to yield the final product.[\[5\]](#)

Another patented method describes the synthesis starting from m-methyl benzaldehyde, which is first reacted with an ethyl Grignard reagent to form 3'-methyl phenylpropyl alcohol. This intermediate is then catalytically oxidized using oxygen in the presence of a composite catalyst to produce 3'-methyl propiophenone with a reported high yield of over 90%.[\[6\]](#)

## Diagrams and Workflows

Visual representations of experimental workflows are crucial for understanding the sequence of operations and the relationships between different stages of a process.



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Caption: Synthesis workflow for 3'-Methylpropiophenone via Grignard reaction.

## Safety and Handling

3'-Methylpropiophenone is associated with certain hazards. It is harmful if swallowed, causes skin irritation, and causes serious eye irritation.[1] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical. Work should be conducted in a well-ventilated area to avoid inhalation.[7][8] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[9]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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